

# Acetylthiocholine Iodide (CAS 1866-15-5): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Acetylthiocholine*

Cat. No.: *B1193921*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on **Acetylthiocholine** Iodide (ATCI), a key reagent in neuroscience and pharmacology. This document outlines its physicochemical properties, safety and handling protocols, and detailed experimental applications, with a focus on its use in acetylcholinesterase (AChE) activity assays and its role as a nicotinic acetylcholine receptor (nAChR) agonist.

## Core Physicochemical Properties

**Acetylthiocholine** iodide is a white to off-white crystalline powder.<sup>[1]</sup> It is a quaternary ammonium compound and a synthetic analog of the neurotransmitter acetylcholine.<sup>[2]</sup>

| Property          | Value                                                                                                                                                              | Source(s)    |
|-------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------|
| CAS Number        | 1866-15-5                                                                                                                                                          | [2]          |
| Molecular Formula | C <sub>7</sub> H <sub>16</sub> INOS                                                                                                                                | [2]          |
| Molecular Weight  | 289.18 g/mol                                                                                                                                                       | [1][2]       |
| Appearance        | White to off-white crystalline powder                                                                                                                              | [1][2]       |
| Melting Point     | 205-210 °C                                                                                                                                                         | [2]          |
| Solubility        | Water: ~50 g/L at 20°C; 100 mg/mL[3]<br>DMSO: ≥ 100 mg/mL[4]<br>Ethanol: Soluble[2]<br>PBS (pH 7.2): ~10 mg/mL[5]                                                  | [2][3][4][5] |
| Stability         | A 0.075M (21.7mg/mL) solution in 0.1M phosphate buffer (pH 8.0) is stable for 10-15 days when refrigerated.[2]<br>The solid is hygroscopic and light-sensitive.[6] | [2][6]       |

## Safety, Handling, and Storage

**Acetylthiocholine** iodide is classified as toxic if swallowed or in contact with skin and may cause respiratory irritation.[1][6][7] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling the solid.[6]

| Category                 | Recommendation                                                                                                                                                                                             | Source(s) |
|--------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| GHS Pictogram            | GHS06 (Skull and crossbones)                                                                                                                                                                               | [7]       |
| GHS Signal Word          | Danger                                                                                                                                                                                                     | [7]       |
| Hazard Statements        | H301: Toxic if swallowed<br>H311: Toxic in contact with skin<br>H315: Causes skin irritation<br>H319: Causes serious eye irritation<br>H335: May cause respiratory irritation                              | [1][6][7] |
| Precautionary Statements | P261: Avoid breathing dust<br>P280: Wear protective gloves/eye protection<br>P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor<br>P302+P352: IF ON SKIN: Wash with plenty of soap and water | [1][7]    |
| Handling                 | Handle in a well-ventilated area. Avoid dust formation. Do not eat, drink, or smoke when using. Wash hands thoroughly after handling.                                                                      | [6]       |
| Storage                  | Store in a cool (2-8°C), dry, and well-ventilated place. Protect from light and moisture.[2][6] Keep containers tightly sealed.                                                                            | [2][6]    |
| First Aid (Eyes)         | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.                                                                                        | [6][7]    |

|                        |                                                                                      |        |
|------------------------|--------------------------------------------------------------------------------------|--------|
| First Aid (Skin)       | Take off immediately all contaminated clothing. Rinse skin with water/shower.        | [6][7] |
| First Aid (Ingestion)  | Rinse mouth. Immediately call a POISON CENTER or doctor.                             | [6][7] |
| First Aid (Inhalation) | Remove victim to fresh air and keep at rest in a position comfortable for breathing. | [6]    |

## Experimental Protocols

### Acetylcholinesterase (AChE) Activity Assay (Ellman's Method)

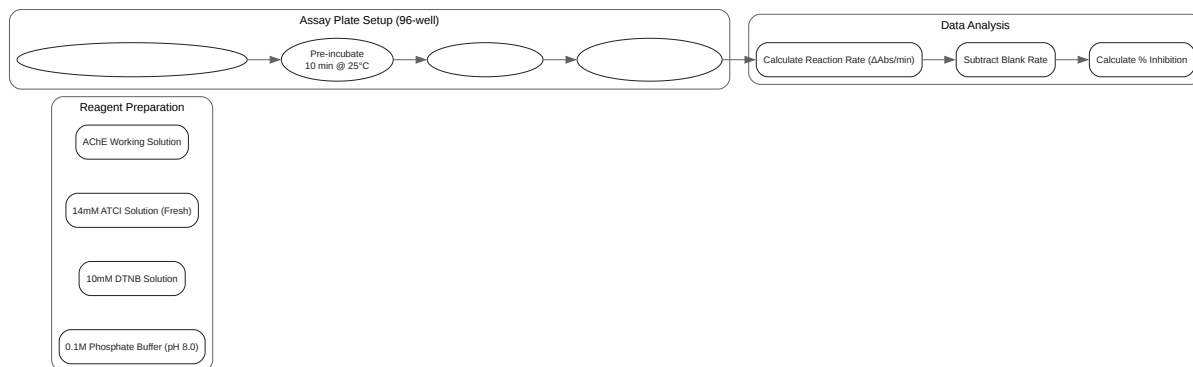
**Acetylthiocholine** iodide is the most common substrate for measuring AChE activity using the colorimetric Ellman's method. The assay is based on the hydrolysis of **acetylthiocholine** by AChE to produce thiocholine. Thiocholine then reacts with 5,5'-dithio-bis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to produce the yellow anion 5-thio-2-nitrobenzoate (TNB), which is quantified spectrophotometrically at 412 nm. The rate of TNB formation is directly proportional to the AChE activity.

#### Reagent Preparation:

- 0.1 M Phosphate Buffer (pH 8.0): Prepare solutions of 0.1 M sodium phosphate dibasic and 0.1 M sodium phosphate monobasic. Mix the two solutions until a pH of 8.0 is achieved.
- 10 mM DTNB Solution: Dissolve 39.6 mg of DTNB in 10 mL of the phosphate buffer. This solution should be protected from light.
- 14 mM ATCI Solution: Dissolve 40.2 mg of **acetylthiocholine** iodide in 10 mL of deionized water. This solution should be prepared fresh daily.
- AChE Solution: Prepare a stock solution of acetylcholinesterase and dilute it with the phosphate buffer to the desired final concentration (e.g., 1 U/mL) immediately before use. Keep this solution on ice.

#### Assay Procedure (96-well plate format):

- Plate Setup:
  - Blank: 150  $\mu$ L Phosphate Buffer + 10  $\mu$ L DTNB + 10  $\mu$ L ATCI.
  - Control (100% activity): 140  $\mu$ L Phosphate Buffer + 10  $\mu$ L AChE solution + 10  $\mu$ L DTNB + 10  $\mu$ L of the solvent used for the test compound.
  - Test Sample (with inhibitor): 140  $\mu$ L Phosphate Buffer + 10  $\mu$ L AChE solution + 10  $\mu$ L DTNB + 10  $\mu$ L of the test compound solution.
- Pre-incubation: Add the buffer, AChE solution, DTNB, and test compound or its solvent to the respective wells. Mix gently and incubate the plate for 10 minutes at 25°C.
- Initiate Reaction: Add 10  $\mu$ L of the 14 mM ATCI solution to all wells to start the reaction.
- Kinetic Measurement: Immediately place the plate in a microplate reader and measure the increase in absorbance at 412 nm every minute for 10-15 minutes.
- Data Analysis:
  - Calculate the rate of reaction ( $\Delta$ Abs/min) for each well by determining the slope of the linear portion of the absorbance versus time curve.
  - Correct for non-enzymatic hydrolysis by subtracting the rate of the blank from the rates of the control and test samples.
  - The percentage of inhibition can be calculated as:  $[1 - (\text{Rate of Test Sample} / \text{Rate of Control})] * 100$ .



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Workflow for the Ellman's Assay.

## Biological Activity and Signaling Pathways

Beyond its role as an AChE substrate, **acetylthiocholine** is also an agonist of nicotinic acetylcholine receptors (nAChRs).[2] These are ligand-gated ion channels that are crucial for fast synaptic transmission in the central and peripheral nervous systems.[8]

## Nicotinic Acetylcholine Receptor (nAChR) Activation

Upon binding of an agonist like **acetylthiocholine**, the nAChR undergoes a conformational change, opening its central ion channel. This allows the influx of cations, primarily  $\text{Na}^+$  and

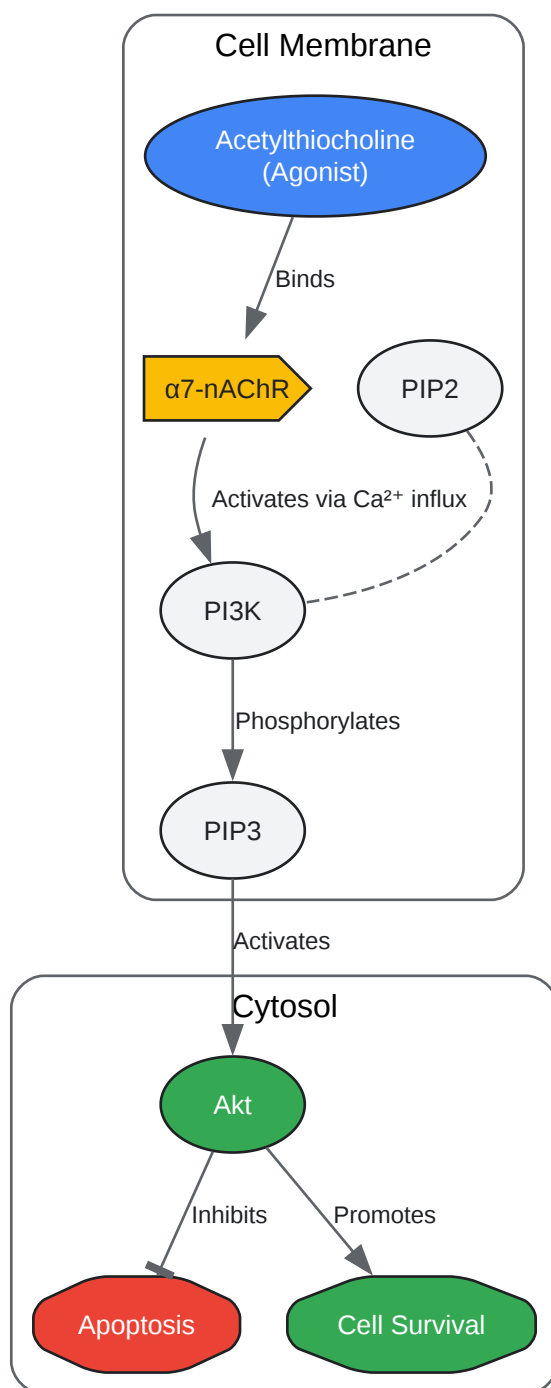
$\text{Ca}^{2+}$ , leading to depolarization of the cell membrane and the initiation of downstream signaling cascades.[8][9]

## $\alpha 7$ -nAChR Mediated Neuroprotective Pathway

The  $\alpha 7$  subtype of nAChRs is particularly noted for its high permeability to  $\text{Ca}^{2+}$ . [8] The influx of  $\text{Ca}^{2+}$  acts as a second messenger, activating various intracellular signaling pathways. One of the key neuroprotective pathways activated by  $\alpha 7$ -nAChR stimulation is the Phosphoinositide 3-kinase (PI3K)/Akt pathway.[8][10][11] This pathway is critical for promoting cell survival and inhibiting apoptosis (programmed cell death).

The sequence of events is as follows:

- **Acetylthiocholine** binds to the  $\alpha 7$ -nAChR.
- The receptor channel opens, allowing  $\text{Ca}^{2+}$  influx.
- The increase in intracellular  $\text{Ca}^{2+}$  leads to the activation of PI3K.
- PI3K phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to form phosphatidylinositol 3,4,5-trisphosphate (PIP3).[12]
- PIP3 recruits and activates Akt (also known as Protein Kinase B).[12]
- Activated Akt phosphorylates a range of downstream targets that ultimately inhibit apoptotic machinery (e.g., by phosphorylating and inactivating pro-apoptotic proteins like Bad) and promote cell survival.



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α7-nAChR neuroprotective signaling.

## Applications in Research



The primary application of **acetylthiocholine** iodide is in the quantification of AChE activity. This is particularly relevant in the field of Alzheimer's disease research. The "cholinergic hypothesis" of Alzheimer's disease posits that the cognitive decline seen in patients is partly due to a deficiency in acetylcholine.[13] Consequently, acetylcholinesterase inhibitors are a major class of drugs used to treat the symptoms of this disease.[14][15]

Researchers use **acetylthiocholine** iodide in assays to:

- Screen for and characterize new AChE inhibitors.
- Assess the potency of potential drug candidates.
- Study the enzymatic activity of AChE in various biological samples, including tissue homogenates from animal models of Alzheimer's disease, such as the Tg2576 mouse model.[15][16]

By providing a reliable method to measure AChE activity, **acetylthiocholine** iodide is an indispensable tool for developing and evaluating therapies that target the cholinergic system in neurodegenerative diseases.

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- To cite this document: BenchChem. [Acetylthiocholine Iodide (CAS 1866-15-5): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193921#acetylthiocholine-iodide-cas-number-1866-15-5]

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## Contact

Address: 3281 E Guasti Rd

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